

# 4-Bromo-5-chloro-1H-indazole safety and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-Bromo-5-chloro-1H-indazole

Cat. No.: B1526056

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An In-depth Technical Guide for the Safe Handling and Management of **4-Bromo-5-chloro-1H-indazole**

This document provides a comprehensive technical guide on the safety protocols and handling procedures for **4-Bromo-5-chloro-1H-indazole** (CAS No. 1056264-74-4). Designed for researchers, chemists, and professionals in drug development, this guide moves beyond mere procedural lists to instill a deep, causation-based understanding of the necessary precautions. The methodologies described herein are grounded in established safety data and are designed to create a self-validating system of laboratory safety.

## Compound Identification and Physicochemical Profile

**4-Bromo-5-chloro-1H-indazole** is a halogenated heterocyclic compound frequently utilized as a building block in medicinal chemistry and synthetic research. Its specific combination of reactive sites makes it valuable, but also necessitates a thorough understanding of its chemical properties and potential hazards.

Table 1: Physicochemical Properties of **4-Bromo-5-chloro-1H-indazole**

Property	Value	Source
CAS Number	1056264-74-4	[1][2][3]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrClN <sub>2</sub>	[1]
Molecular Weight	231.48 g/mol	[1]
Appearance	Solid	

| Storage Temperature| Room Temperature | |

## Hazard Identification and GHS Classification

While a complete toxicological profile for **4-Bromo-5-chloro-1H-indazole** is not extensively documented, data from suppliers and structurally similar compounds allow for a robust hazard assessment. The primary risks involve irritation and potential harm from acute exposure.[4] The compound is generally classified as an irritant and harmful if ingested or comes into contact with skin.[5][6][7]

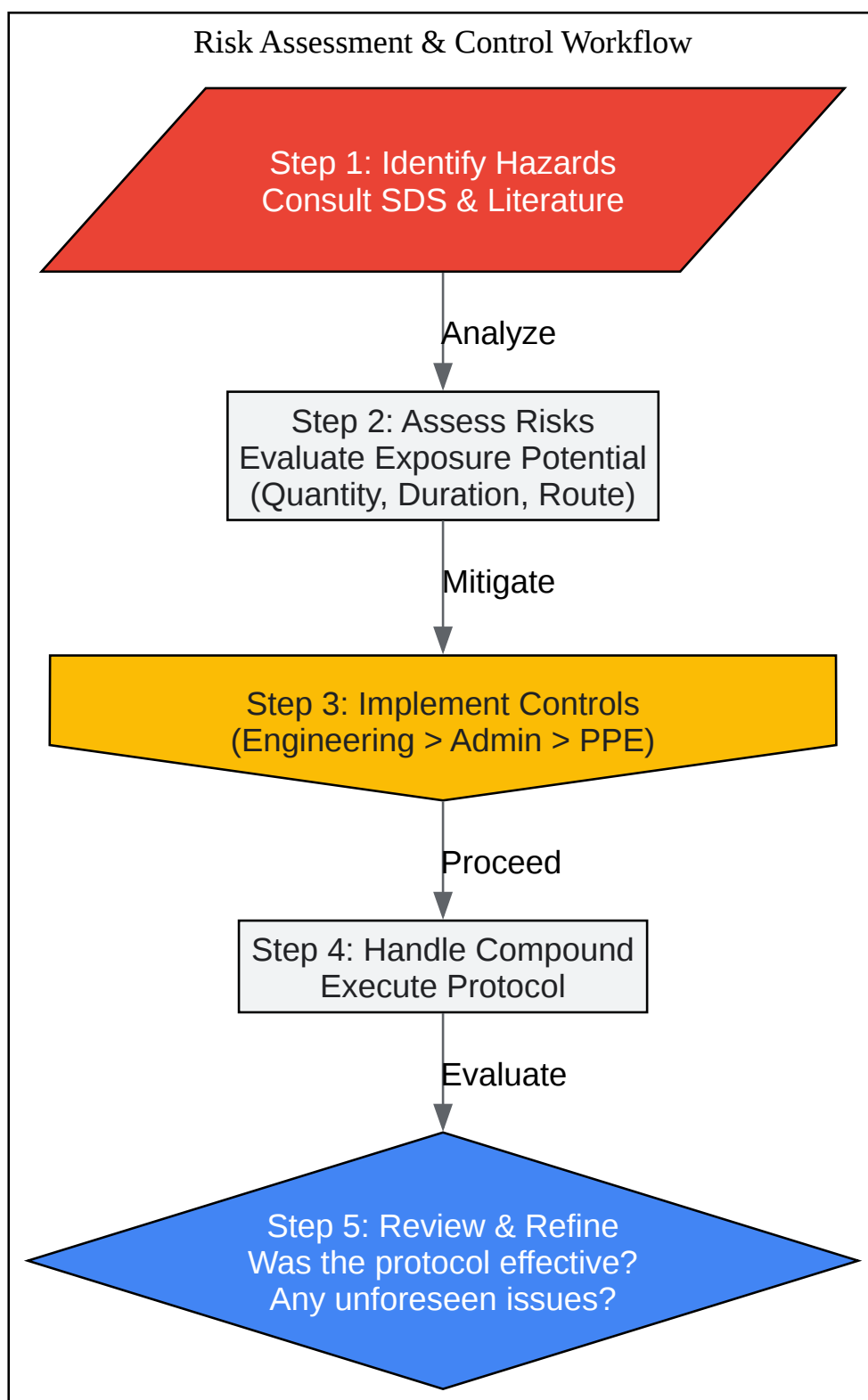
Table 2: GHS Hazard Classification Summary

Hazard Class	GHS Statement	Explanation for the Researcher
Acute Toxicity, Oral	H301/H302: Toxic/Harmful if swallowed	Ingestion can lead to significant adverse health effects. Never pipette by mouth and avoid creating dust that could be inadvertently ingested.[8]
Skin Corrosion/Irritation	H315: Causes skin irritation	Direct contact can cause redness, itching, or inflammation. This necessitates the use of appropriate gloves and a lab coat.[5]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	The compound can cause significant, potentially damaging, irritation upon contact with the eyes. Chemical safety goggles are mandatory.[5][6][9][10]

| Specific Target Organ Toxicity (Single Exposure) | H335: May cause respiratory irritation | Inhalation of the dust can irritate the respiratory tract, leading to coughing or shortness of breath. All handling of the solid must be done in a ventilated enclosure.[5][6][9][10] |

## Proactive Risk Mitigation: A Hierarchical Approach

A foundational principle of laboratory safety is the proactive identification and mitigation of risk. Before handling **4-Bromo-5-chloro-1H-indazole**, a systematic risk assessment should be performed. The following workflow illustrates this essential process.



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Caption: Proactive Risk Assessment Workflow for Handling Chemical Reagents.

## Engineering Controls: The First Line of Defense

The primary engineering control for handling this compound is a certified chemical fume hood.

- **Causality:** The classification "May cause respiratory irritation" (H335) stems from the risk of inhaling fine dust particles.<sup>[5][6][9]</sup> A fume hood maintains negative pressure, ensuring that any aerosolized particles are captured and exhausted away from the operator's breathing zone.

## Personal Protective Equipment (PPE): The Essential Barrier

PPE is not a substitute for robust engineering controls but is critical for preventing dermal and ocular exposure.

- **Eye and Face Protection:** Wear tightly fitting safety goggles with side shields, conforming to EN 166 (EU) or NIOSH (US) standards.<sup>[11][12]</sup> This is non-negotiable due to the H319 "Causes serious eye irritation" classification.
- **Skin Protection:**
  - **Gloves:** Wear chemically resistant, impervious gloves (e.g., nitrile). Gloves must be inspected for tears or pinholes before use.<sup>[12]</sup> Contaminated gloves should be removed using the proper technique and disposed of as chemical waste.
  - **Lab Coat:** A full-sleeved lab coat must be worn and kept fastened to protect skin and personal clothing from contamination.
- **Respiratory Protection:** For situations where a fume hood is not feasible or during a large spill cleanup, a full-face respirator with appropriate particulate filters (e.g., P95 or P100) may be required.<sup>[4]</sup> However, routine handling should always occur within a fume hood to obviate this need.

## Standard Operating Procedures (SOPs)

Adherence to validated protocols is paramount for ensuring safety and experimental reproducibility.

## Protocol for Handling and Weighing

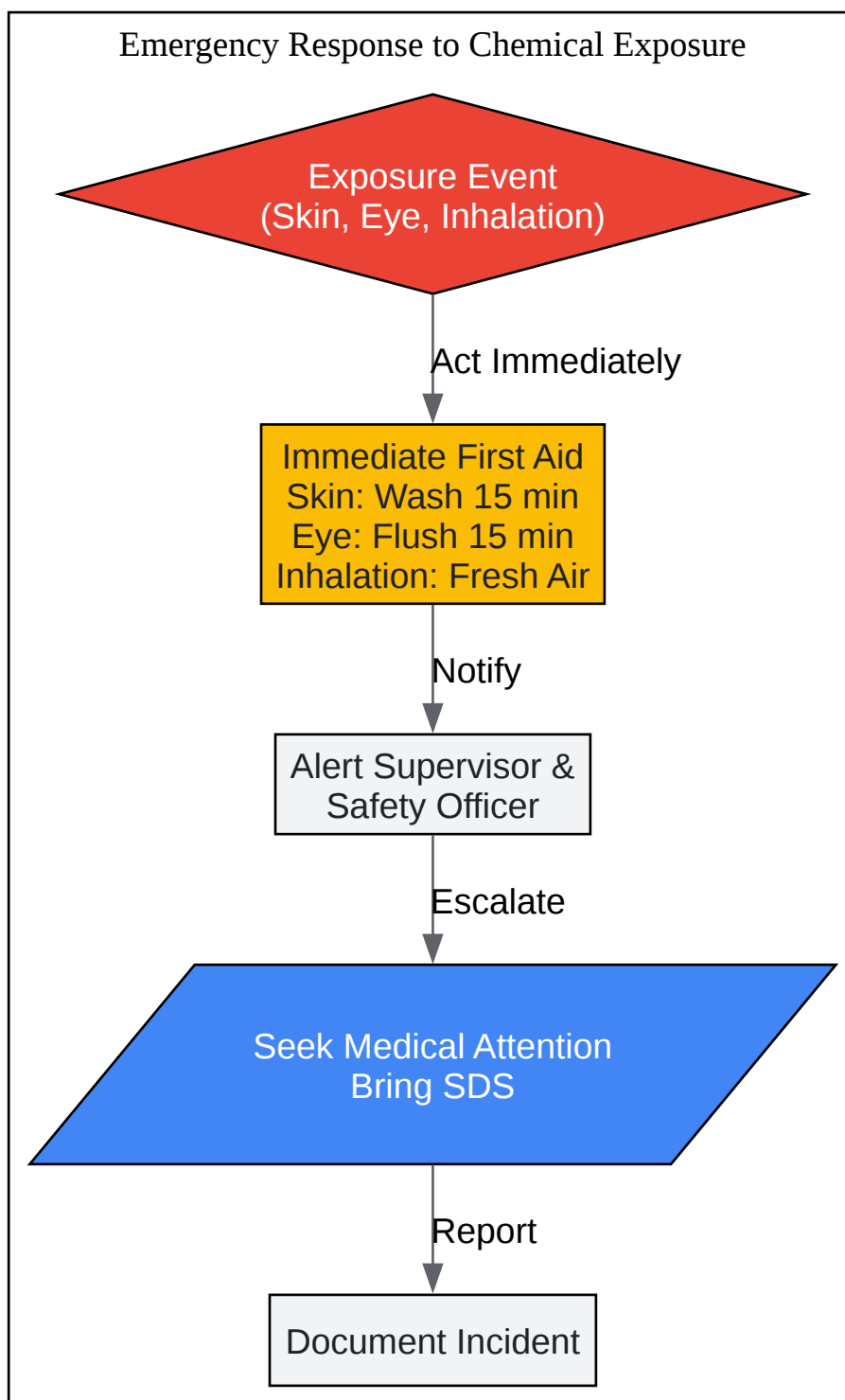
- **Preparation:** Designate a specific area within a chemical fume hood for handling the compound. Ensure the analytical balance is placed inside the hood or that a weigh boat with the material is transported securely to a balance.
- **Don PPE:** Before handling, put on all required PPE as detailed in Section 3.2.
- **Aliquot Transfer:** Use a spatula to carefully transfer the solid from the stock bottle to a tared weigh boat or reaction vessel. Perform all transfers slowly and deliberately to minimize dust formation.
  - **Rationale:** This step directly mitigates the inhalation risk (H335) and prevents contamination of the surrounding area.
- **Closure and Cleanup:** Securely close the main container immediately after use.<sup>[5]</sup> Wipe down the spatula and any surfaces within the fume hood with a damp cloth or towel to collect any stray dust, disposing of the cloth as contaminated waste.
- **Post-Handling:** After completing the task, remove gloves and wash hands thoroughly with soap and water.<sup>[5]</sup>

## Protocol for Storage

- **Conditions:** Store the container tightly closed in a dry, cool, and well-ventilated area.<sup>[5][9][12]</sup> Recommended storage is at room temperature.
- **Incompatibilities:** Keep away from strong oxidizing agents.<sup>[7][9][13]</sup> The rationale is to prevent exothermic or otherwise hazardous reactions that could compromise the integrity of the container or the stability of the compound.
- **Labeling:** Ensure all containers are clearly labeled with the full chemical name and associated GHS hazard pictograms.

## Emergency Response Protocols

Immediate and correct response to an exposure or spill is critical. All personnel must be familiar with these procedures and the location of safety equipment.



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Caption: Workflow for responding to a laboratory chemical exposure event.

## First-Aid Measures

In all cases of exposure, consult a physician and show them the Safety Data Sheet.<sup>[4]</sup>

- Inhalation: If dust is inhaled, immediately move the person into fresh air.<sup>[1][4]</sup> If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.<sup>[1][4]</sup>
- Skin Contact: Take off contaminated clothing immediately.<sup>[1][11]</sup> Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes.<sup>[1][4][7]</sup> If skin irritation persists, consult a physician.<sup>[7]</sup>
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids to ensure complete irrigation.<sup>[1][4][5]</sup> Remove contact lenses if present and easy to do.<sup>[5]</sup> Seek immediate medical attention.<sup>[1][4]</sup>
- Ingestion: Do NOT induce vomiting.<sup>[9][11]</sup> Never give anything by mouth to an unconscious person.<sup>[1][4]</sup> Rinse the mouth with water and call a physician or Poison Control Center immediately.<sup>[1][8][11]</sup>

## Accidental Release Measures

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Ventilate: Ensure the area is well-ventilated, but avoid actions that could cause the dust to become airborne.
- Contain: Wearing appropriate PPE, prevent further spread of the material.
- Clean-up: For a minor spill, carefully sweep up the solid material, avoiding dust generation.<sup>[5][6]</sup> Place the collected material into a suitable, closed, and labeled container for disposal.<sup>[4][6]</sup> Do not let the product enter drains.<sup>[4]</sup>
- Decontaminate: Clean the spill area with a damp cloth and dispose of all contaminated materials as hazardous waste.

## Fire-Fighting Measures



- Extinguishing Media: Use a dry chemical, carbon dioxide (CO<sub>2</sub>), water spray, or alcohol-resistant foam.[\[1\]](#)[\[4\]](#)[\[6\]](#)
- Specific Hazards: The compound is not considered a significant fire risk, but containers may burn.[\[6\]](#) During combustion, hazardous decomposition products can be formed, including carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), hydrogen chloride gas, and hydrogen bromide gas.[\[4\]](#)[\[13\]](#)
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous vapors and combustion products.  
[\[1\]](#)[\[4\]](#)[\[6\]](#)

## Disposal Considerations

All waste material, including empty containers and contaminated cleaning materials, must be disposed of as hazardous waste.

- Procedure: Offer surplus and non-recyclable solutions to a licensed disposal company.[\[4\]](#) Do not dispose of the material in standard trash or sewer systems. All disposal practices must comply with local, state, and federal regulations.

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- To cite this document: BenchChem. [4-Bromo-5-chloro-1H-indazole safety and handling precautions]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1526056#4-bromo-5-chloro-1h-indazole-safety-and-handling-precautions]

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